Application Note: N-(2,2-dimethoxyethyl)-4-iodobenzamide as a Research Tool

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Compound of Interest

Compound Name:	*N-(2,2-dimethoxyethyl)-4-iodobenzamide*
Cat. No.:	*B8392176*

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Abstract & Utility Profile

N-(2,2-dimethoxyethyl)-4-iodobenzamide is a high-value bifunctional building block designed for the divergent synthesis of nitrogen heterocycles and fragment-based drug discovery (FBDD). It features two orthogonal reactive handles:

- Aryl Iodide: A highly reactive electrophile for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira, Heck).
- Dimethyl Acetal: A masked aldehyde equivalent that, upon acid activation, undergoes cyclization to form the isoquinolin-1-one core.

This guide details the protocols for utilizing this scaffold to synthesize 6-iodoisoquinolin-1(2H)-one derivatives (via the Pomeranz-Fritsch cyclization) and strategies for late-stage functionalization.

Chemical Profile

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Property	Specification
IUPAC Name	N-(2,2-dimethoxyethyl)-4-iodobenzamide
Molecular Formula	$C_{11}H_{14}INO_3$
Molecular Weight	335.14 g/mol
Solubility	Soluble in DMSO, DMF, MeOH, CH_2Cl_2. Sparingly soluble in water.
Stability	Stable at RT. Hydrolyzes to aldehyde in aqueous acid (pH < 4).
Key Functionality	Masked electrophile (Acetal), Aryl Halide (Iodide)

Core Application: Synthesis of 6-Iodoisoquinolin-1(2H)-one

The primary application of this scaffold is the synthesis of substituted isoquinolin-1-ones via an acid-mediated cyclization known as the Schlittler-Müller modification of the Pomeranz-Fritsch reaction. This method provides direct access to the isoquinolinone core, a privileged pharmacophore in kinase inhibitors and poly(ADP-ribose) polymerase (PARP) inhibitors.

Mechanism of Action

- Deprotection: Acidic hydrolysis of the dimethyl acetal yields the reactive aldehyde intermediate (N-(2-oxoethyl)-4-iodobenzamide).
- Cyclization: Intramolecular electrophilic aromatic substitution (Friedel-Crafts hydroxyalkylation) occurs at the ortho position of the phenyl ring.
- Dehydration: Loss of water drives aromatization to form the stable lactam.

Experimental Protocol 1: Acid-Mediated Cyclization

Objective: Cyclization of **N-(2,2-dimethoxyethyl)-4-iodobenzamide** to 6-iodoisoquinolin-1(2H)-one.

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Reagents:

- Starting Material: 1.0 equiv (335 mg, 1.0 mmol)
- Sulfuric Acid (conc. H_2SO_4): 2.0 mL (Solvent/Catalyst)
- Ice/Water: ~20 mL for quenching
- Ammonium Hydroxide (28% NH_4OH): For neutralization

Procedure:

- Preparation: Cool a 10 mL round-bottom flask containing concentrated H_2SO_4 (2.0 mL) to 0–5 °C using an ice bath.
- Addition: Add **N-(2,2-dimethoxyethyl)-4-iodobenzamide** (335 mg) portion-wise over 5 minutes. Ensure the solid dissolves completely.
  - Note: The solution may turn yellow/orange, indicating the formation of the N-acyliminium intermediate.
- Reaction: Remove the ice bath and allow the mixture to stir at Room Temperature (RT) for 18–24 hours.
  - Validation: Monitor by TLC (5% MeOH in DCM). The starting material (Rf ~0.6) should disappear, and a lower Rf fluorescent spot (Isoquinolinone) should appear.
- Quenching: Pour the reaction mixture slowly onto 20 g of crushed ice with vigorous stirring.
- Neutralization: Carefully adjust the pH to ~8–9 using NH_4OH. A precipitate will form.
- Isolation: Filter the solid precipitate, wash with cold water (2 x 5 mL), and dry under vacuum.
  - Alternative Work-up: If no precipitate forms, extract with EtOAc (3 x 15 mL), dry over Na_2SO_4, and concentrate.
- Purification: Recrystallize from Ethanol or purify via flash chromatography (DCM:MeOH 95:5).

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Expected Yield: 65–80% Product: 6-Iodoisoquinolin-1(2H)-one (White to off-white solid).

Application 2: Chemoselective Cross-Coupling

The aryl iodide moiety allows for functionalization before or after cyclization. The acetal group is stable to basic Suzuki coupling conditions, allowing researchers to build "masked" aldehyde libraries.

Experimental Protocol 2: Suzuki-Miyaura Coupling (Acetal Intact)

Objective: Coupling of phenylboronic acid to **N-(2,2-dimethoxyethyl)-4-iodobenzamide** without affecting the acetal.

Reagents:

- Substrate: 1.0 equiv (335 mg, 1.0 mmol)
- Phenylboronic acid: 1.2 equiv (146 mg)
- Catalyst: $Pd(dppf)Cl_2 \cdot DCM$ (3 mol%)
- Base: K_2CO_3 (2.0 M aqueous solution, 3.0 equiv)
- Solvent: 1,4-Dioxane (5 mL)

Procedure:

- Setup: In a microwave vial or sealed tube, combine the substrate, phenylboronic acid, and Pd catalyst.
- Inert Atmosphere: Evacuate and backfill with Nitrogen (3 cycles).
- Solvent Addition: Add degassed 1,4-Dioxane and aqueous K_2CO_3.
- Reaction: Heat to 80 °C for 4–6 hours (or 100 °C for 30 min in microwave).

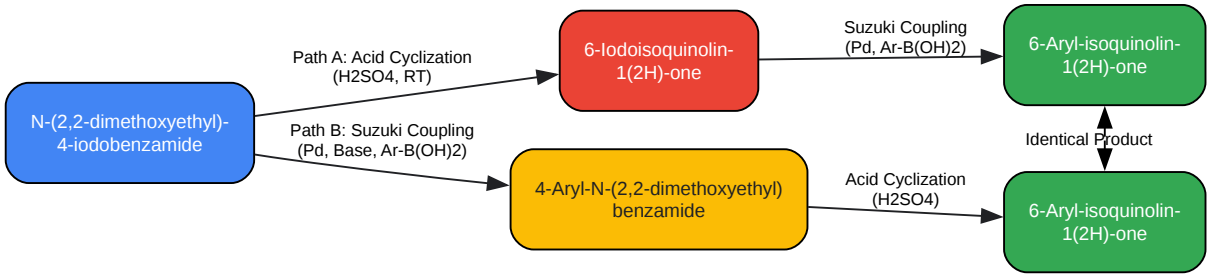
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- Work-up: Cool to RT, dilute with EtOAc, wash with water and brine. Dry organic layer over $MgSO_4$.
- Purification: Flash chromatography (Hexanes:EtOAc gradient).

Outcome: The product is the biaryl acetal. The acetal remains intact because the conditions are basic. This intermediate can subsequently be cyclized using Protocol 1 to yield 6-phenylisoquinolin-1(2H)-one.

Divergent Synthesis Workflow (Visualization)

The following diagram illustrates the "Branching Logic" available to researchers using this tool.



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Figure 1: Divergent synthetic pathways. Path A prioritizes core formation; Path B prioritizes fragment diversification.

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Low Yield in Cyclization	Incomplete hydrolysis or side reactions.	Ensure H_2SO_4 is concentrated (98%). If charring occurs, switch to Polyphosphoric Acid (PPA) at 100 °C or Triflic Acid (TfOH) at 0 °C.
Acetal Hydrolysis during Coupling	Acidic impurities in solvent or boronic acid.	Ensure the reaction pH remains >8. Use anhydrous solvents if possible, though water is required for the base.
Pd Catalyst Poisoning	Iodine/Iodide inhibition.	Use a robust catalyst like $Pd(dppf)Cl_2$ or $Pd(PPh_3)_4$. Ensure thorough degassing to prevent oxidation.

Safety Information

- Organic Iodides: Generally potential alkylating agents; handle with gloves.
- Concentrated Sulfuric Acid: Extremely corrosive. Reacts violently with water. Always add acid to water (or pour reaction onto ice) slowly.
- Waste Disposal: Iodinated waste must be segregated from general organic waste in many jurisdictions to prevent formation of explosive/toxic byproducts during incineration.

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